METHYL-3-(4-PYRIDYL)ACRYLATE: A Technical Compendium

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*METHYL-3-(4-PYRIDYL)ACRYLATE*
CAS No.:	*81124-49-4*
Cat. No.:	*B3022820*

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Executive Summary

Methyl-3-(4-pyridyl)acrylate (CAS: 29954-14-9 / 7340-34-3 for Z-isomer) represents a critical class of heteroaryl acrylates serving as a bifunctional scaffold in organic synthesis and materials science. Defined by its conjugated electron-deficient alkene linked to a basic pyridine moiety, this molecule acts as a versatile "Michael acceptor" warhead in medicinal chemistry and a photo-switchable monomer in smart materials. This guide synthesizes its physicochemical profile, synthetic pathways, and applications in covalent drug discovery and photolithography.

Chemical Identity & Structural Analysis

The molecule consists of a methyl ester group conjugated to a pyridine ring through a vinyl linker. This conjugation imparts unique electronic properties, making the

-carbon highly electrophilic and the pyridine nitrogen available for coordination or protonation.

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Property	Data / Descriptor
IUPAC Name	Methyl 3-(pyridin-4-yl)prop-2-enoate
Common Name	Methyl 3-(4-pyridyl)acrylate
CAS Number	29954-14-9 (General/E-isomer), 7340-34-3 ((Z)-isomer)
Molecular Formula	C H NO
Molecular Weight	163.17 g/mol
SMILES	COC(=O)/C=C/C1=CC=NC=C1
Stereochemistry	Predominantly trans (E) due to thermodynamic stability; cis (Z) is accessible via photoisomerization.[1][2]

Electronic Structure & Reactivity

- Pyridine Ring: Acts as an electron-withdrawing group (EWG) via induction, enhancing the electrophilicity of the acrylate double bond. The nitrogen atom (pK

  ~5.2 for conjugate acid) allows for pH-dependent solubility and metal coordination.

- Acrylate Motif: The

  -unsaturated ester is a classic Michael acceptor, susceptible to nucleophilic attack by thiols (cysteine) and amines.

- Conjugation: The extended

  -system (

) enables photo-induced [2+2] cycloaddition, a property exploited in self-healing polymers.

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Physicochemical Profile

The following data represents the standard (E)-isomer, typically isolated as a crystalline solid or oil depending on purity and temperature.

Parameter	Value/Range	Notes
Melting Point	72–74 °C	Crystalline solid at STP.
Boiling Point	~278 °C (Predicted)	Decomposes at high T; vacuum distillation recommended.
Density	1.136 g/cm (Predicted)	Heavier than water.
Solubility	Soluble in MeOH, DCM, DMSO, EtOAc.	Limited solubility in water; pH-dependent (soluble in dilute acid).
LogP	~1.2	Moderate lipophilicity; suitable for membrane permeability.
pKa	~5.2 (Pyridine N)	Protonation significantly alters electrophilicity.

Synthetic Pathways[3]

Two primary routes are employed for high-yield synthesis: the Heck Coupling (Transition Metal Catalyzed) and the Horner-Wadsworth-Emmons (HWE) olefination.

Pathway A: Palladium-Catalyzed Heck Reaction (Preferred)

This route is preferred for industrial scalability due to the availability of 4-bromopyridine and methyl acrylate.

- Reagents: 4-Bromopyridine HCl, Methyl Acrylate, Pd(OAc)

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(Cat.), PPh

(Ligand), Et

N (Base).

- Conditions: DMF or MeCN, 80–100 °C, 4–12 h.
- Mechanism: Oxidative addition of Pd(0) to Ar-Br, followed by syn-insertion into the acrylate and

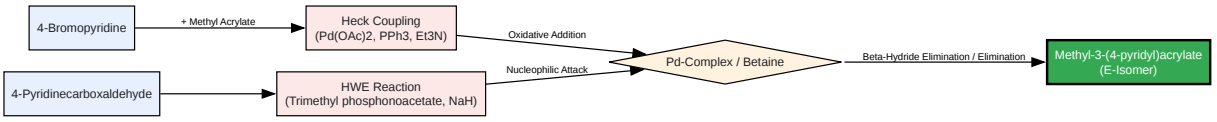
  -hydride elimination.
- Selectivity: Highly selective for the thermodynamically stable (E)-isomer (>98%).

Pathway B: Horner-Wadsworth-Emmons (HWE)

Ideal for avoiding transition metal contaminants in pharmaceutical applications.

- Reagents: 4-Pyridinecarboxaldehyde, Trimethyl phosphonoacetate, NaH or KOtBu.
- Conditions: THF, 0 °C to RT.
- Outcome: Exclusive formation of (E)-isomer due to thermodynamic control of the phosphonate intermediate.

Visualization: Synthetic Logic Flow



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Figure 1: Comparative synthetic workflows for **Methyl-3-(4-pyridyl)acrylate** showing transition metal vs. organophosphorus routes.

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Reactivity & Transformations[3][4]

Photochemical [2+2] Cycloaddition

Upon UV irradiation (typically >300 nm), the molecule undergoes dimerization in the solid state or concentrated solution.

- Mechanism: Excitation to the singlet state (

  ), followed by intersystem crossing (ISC) to the triplet state (

). Two monomers align to form a cyclobutane ring.
- Product: Tetrasubstituted cyclobutanes (head-to-tail or head-to-head dimers).
- Application: Used in photolithography and shape-memory polymers. The reaction is reversible upon irradiation with shorter wavelength UV (<254 nm), acting as a molecular switch.

Michael Addition (Cysteine Targeting)

The electrophilic

-carbon is a prime target for soft nucleophiles.

- Reaction: R-SH + Acrylate

  Thioether adduct.
- Kinetics: The electron-withdrawing pyridine ring increases the reaction rate compared to simple methyl acrylate, making it a "hotter" warhead for covalent probes.

Applications in Drug Discovery & Materials[5]

Covalent Inhibitor Scaffolds

In modern drug design, the acrylamide/acrylate motif is often attached to a heterocycle to target non-catalytic cysteines (e.g., in EGFR or BTK inhibitors).

- Role: **Methyl-3-(4-pyridyl)acrylate** serves as a precursor to N-hydroxyacrylamides (HDAC inhibitors) or is used directly to synthesize fused heterocycles (e.g., naphthyridines) via

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annulation reactions.

- Protocol Insight: The ester group is easily hydrolyzed to the acid or converted to an amide, allowing the "warhead" to be tuned for reactivity.

Metal-Organic Frameworks (MOFs)

The pyridine nitrogen allows the molecule to act as a monodentate ligand for metal centers (Zn, Cu), while the acrylate tail can be crosslinked.

- Use Case: Construction of photo-responsive MOFs where the pore size can be modulated by light-induced dimerization of the acrylate ligands.

Experimental Protocol: Standard Purification

- Crude Isolation: After reaction, quench with water and extract with Ethyl Acetate (3x).
- Washing: Wash combined organics with Brine to remove DMF/DMSO.
- Drying: Dry over anhydrous Na

  SO

  .
- Purification: Flash Column Chromatography.
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Mobile Phase: Hexanes:EtOAc (Gradient 80:20 to 50:50). The pyridine makes it streak; add 1% Et

    N to the eluent if streaking occurs.

Safety & Handling (MSDS Summary)

- Signal Word:WARNING
- Hazard Statements:

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- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H317: May cause an allergic skin reaction (Sensitizer).[3][4]
- H335: May cause respiratory irritation.[3][4]

- Storage: Store under inert gas (Argon/Nitrogen) at 2–8 °C. Light sensitive (protect from UV to prevent dimerization).
- Incompatibility: Strong oxidizing agents, strong acids, free radical initiators (peroxides).

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- To cite this document: BenchChem. [METHYL-3-(4-PYRIDYL)ACRYLATE: A Technical Compendium]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3022820/docs#methyl-3-4-pyridyl-acrylate-a-technical-compendium]

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